

# Commercial availability and suppliers of "3-Amino-1,1-diethoxypropan-2-ol"

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## Compound of Interest

Compound Name: 3-Amino-1,1-diethoxypropan-2-ol

Cat. No.: B056550

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## Technical Guide: 3-Amino-1,1-diethoxypropan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for the chemical compound **3-Amino-1,1-diethoxypropan-2-ol**. Due to the limited publicly available information on this specific molecule, this guide also includes inferred data and methodologies based on structurally similar compounds, primarily 3-amino-1,2-propanediol.

## Introduction

**3-Amino-1,1-diethoxypropan-2-ol**, with the CAS number 115827-18-4, is a unique trifunctional molecule containing a primary amine, a secondary alcohol, and a diethyl acetal. This combination of functional groups makes it a potentially valuable building block in organic synthesis, particularly for the construction of complex molecules in pharmaceutical and materials science research. The presence of the acetal provides a protected aldehyde functionality, which can be deprotected under acidic conditions, offering a versatile handle for further chemical transformations.

## Commercial Availability and Suppliers

**3-Amino-1,1-diethoxypropan-2-ol** is available as a research chemical from a limited number of specialized suppliers. While readily available for laboratory-scale synthesis, large-scale commercial production information is not widely published.

Table 1: Commercial Suppliers of **3-Amino-1,1-diethoxypropan-2-ol**

Supplier	Website	CAS Number	Molecular Formula	Molecular Weight	Notes
BLDpharm	--INVALID-LINK--	115827-18-4	C <sub>7</sub> H <sub>17</sub> NO <sub>3</sub>	163.21	Research quantities available. <a href="#">[1]</a>
Suzhou Genelee	--INVALID-LINK--	115827-18-4	C <sub>7</sub> H <sub>17</sub> NO <sub>3</sub>	163.21	Inquiry for bulk quantities may be possible.

It is important to note that detailed certificates of analysis with specific purity information and impurity profiles for **3-Amino-1,1-diethoxypropan-2-ol** are not consistently available directly on supplier websites and may require direct inquiry.

## Physicochemical Properties

Quantitative data for **3-Amino-1,1-diethoxypropan-2-ol** is not extensively documented in public literature. The following table summarizes available and inferred properties.

Table 2: Physicochemical Properties of **3-Amino-1,1-diethoxypropan-2-ol** and Related Compounds

Property	3-Amino-1,1-diethoxypropan-2-ol	3-Amino-1,2-propanediol (for comparison)	1,3-Diethoxy-2-propanol (for comparison)
CAS Number	115827-18-4	616-30-8	4043-59-8
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NO <sub>3</sub>	C <sub>3</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>7</sub> H <sub>16</sub> O <sub>3</sub>
Molecular Weight	163.21 g/mol [1]	91.11 g/mol	148.20 g/mol [2]
Appearance	Not specified (likely a liquid)	Clear colorless/weak yellow viscous liquid[3]	Liquid
Boiling Point	Not specified	264-265 °C/739 mmHg (lit.)	Not specified
Density	Not specified	1.175 g/mL at 25 °C (lit.)	Not specified
Purity	Not specified, inquire with supplier	≥ 97% to ~99% (w/w) available[3]	Not specified
Refractive Index	Not specified	n <sub>20</sub> /D 1.492 (lit.)	Not specified
SMILES	OC(CN)C(OCC)OCC[1]	NCC(O)CO	CCOCC(COCC)O[2]
InChI	Not specified	1S/C3H9NO2/c4-1-3(6)2-5/h3,5-6H,1-2,4H2	1S/C7H16O3/c1-3-9-5-7(8)6-10-4-2/h7-8H,3-6H2,1-2H3[2]

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Amino-1,1-diethoxypropan-2-ol** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be inferred from established methods for the synthesis of related amino diols. A common strategy involves the amination of a suitable epoxide or halohydrin precursor.

## Inferred Synthesis of 3-Amino-1,1-diethoxypropan-2-ol

The synthesis of **3-Amino-1,1-diethoxypropan-2-ol** could likely be achieved through the reaction of 3-chloro-1,1-diethoxypropan-2-ol or glycidyl diethyl acetal with ammonia. The synthesis of the related compound, 3-amino-1,2-propanediol, is well-documented and often proceeds via the reaction of 3-chloro-1,2-propanediol with ammonia.[3][4]

Hypothetical Experimental Protocol (based on the synthesis of 3-amino-1,2-propanediol):

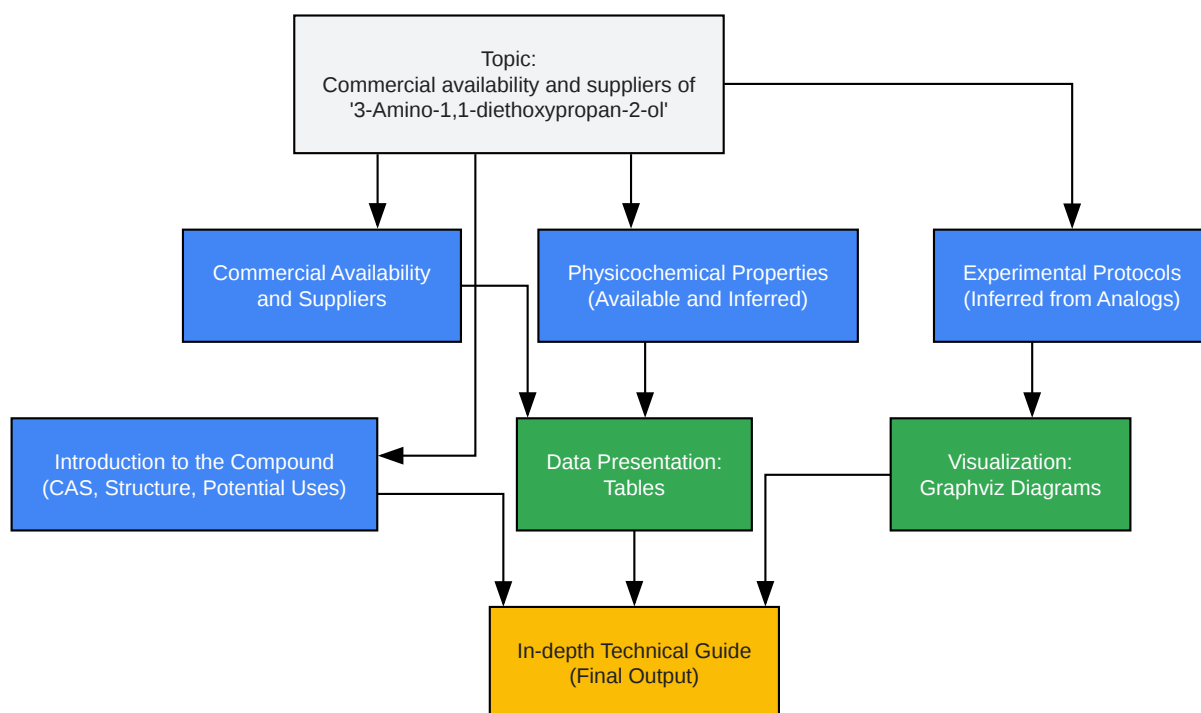
- **Reaction Setup:** A solution of 3-chloro-1,1-diethoxypropan-2-ol (1 equivalent) in a suitable solvent (e.g., ethanol or water) is prepared in a pressure-rated reaction vessel.
- **Amination:** An excess of aqueous ammonia (e.g., 10-15 molar equivalents) is added to the solution. The vessel is sealed and heated to a temperature between 50-80 °C. The reaction is monitored by a suitable technique such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The excess ammonia and solvent are removed under reduced pressure.
- **Purification:** The crude product is then purified. This may involve distillation under reduced pressure or column chromatography on silica gel to yield pure **3-Amino-1,1-diethoxypropan-2-ol**. A patent for the synthesis of 3-amino-1,2-propanediol describes purification by vacuum distillation to achieve high purity.[5]

Note: This is a generalized and inferred protocol. The actual reaction conditions, including temperature, pressure, reaction time, and purification method, would need to be optimized for the specific substrate.

## Visualizations

### Logical Flow of Information

The following diagram illustrates the logical flow of information presented in this technical guide.

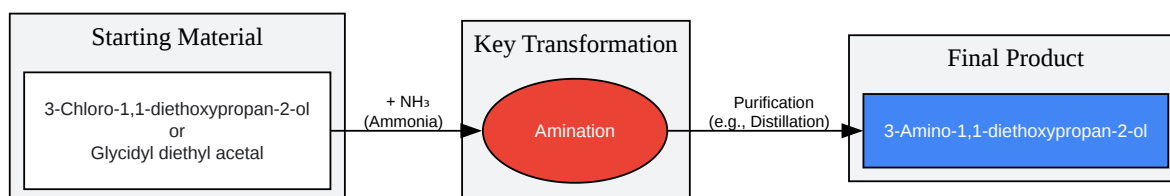


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Caption: Logical workflow for compiling the technical guide.

## Inferred Synthetic Pathway

This diagram illustrates a plausible synthetic pathway for **3-Amino-1,1-diethoxypropan-2-ol** based on known chemical transformations for analogous compounds.



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Caption: Inferred synthetic route to the target compound.

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## References

- 1. 115827-18-4|3-Amino-1,1-diethoxypropan-2-ol|BLD Pharm [bldpharm.com]
- 2. 1,3-Diethoxy-2-propanol | C7H16O3 | CID 77664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2044808.fs1.hubspotusercontent-na1.net [2044808.fs1.hubspotusercontent-na1.net]
- 4. researchgate.net [researchgate.net]
- 5. CN103319354A - Synthesis method of 3-amino-1,2-propanediol - Google Patents [patents.google.com]
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